

# Propaquizafop global use patterns and applications

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## Compound Focus: Propaquizafop

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## Global Use Patterns and Market Outlook

**Propaquizafop** is a selective post-emergence herbicide used to control annual and perennial grass weeds in broadleaf crops. Its global market shows robust growth, driven by the demand for efficient and selective weed control solutions.

Region	Market Characteristics and Growth Drivers
Global	The global Propaquizafop herbicide market was valued at <b>USD 352.7 million in 2024</b> and is projected to reach <b>USD 598.2 million by 2033</b> , growing at a <b>CAGR of 5.9%</b> [1].
North America	Holds the largest market share (>35%), driven by a developed agricultural sector, early adoption of advanced crop protection chemicals, and use in large-scale grain and oilseed cultivation [2].
Asia Pacific	Projected to be the fastest-growing market (CAGR >8.5%), fueled by agricultural intensification in China and India, and government investments in modernizing farming [2].
Latin America, MEA	Witnessing gradual uptake with significant growth potential due to expanding agricultural activities and a focus on food security [2].

Application Segment	Key Details and Target Crops
Cereals & Grains	The largest application segment; used in wheat, rice, barley, and maize [1].
Oilseeds & Pulses	A major segment for crops like soybean, sunflower, canola, and various pulses [1].
Fruits & Vegetables	A smaller but steadily growing segment for high-value crops like tomatoes, peppers, and cucumbers [1].
Formulations	Dominated by <b>Emulsifiable Concentrate (EC)</b> and advancing <b>Suspension Concentrate (SC)</b> formulations [1].

## Environmental Behavior and Degradation

Understanding the environmental fate of **propaquizafop** is crucial for assessing its ecological impact. The following table summarizes key findings from a study on its behavior in five different agricultural soils in China [3].

Parameter	Findings / Value	Experimental Details
Water Solubility	0.63 mg/L at 20°C	Standard measurement [3].
Adsorption Capacity	46.98% - 57.76%	<b>Kinetic Model:</b> Best fit by the Elovich model (R <sup>2</sup> : 0.9882-0.9940). <b>Isothermal Model:</b> Best fit by the Freundlich model (R <sup>2</sup> : 0.9748-0.9885). <b>Method:</b> OECD 106 guideline, oscillatory equilibrium method [3].
Mobility (Rf value)	0.076 - 0.123	<b>Method:</b> Soil thin-layer chromatography. <b>Interpretation:</b> Rf < 0.3 indicates <b>very low mobility</b> [3].
Leaching Potential	Not detected in leachate; remained in 0-5 cm topsoil layer	<b>Method:</b> Soil column leaching test [3].

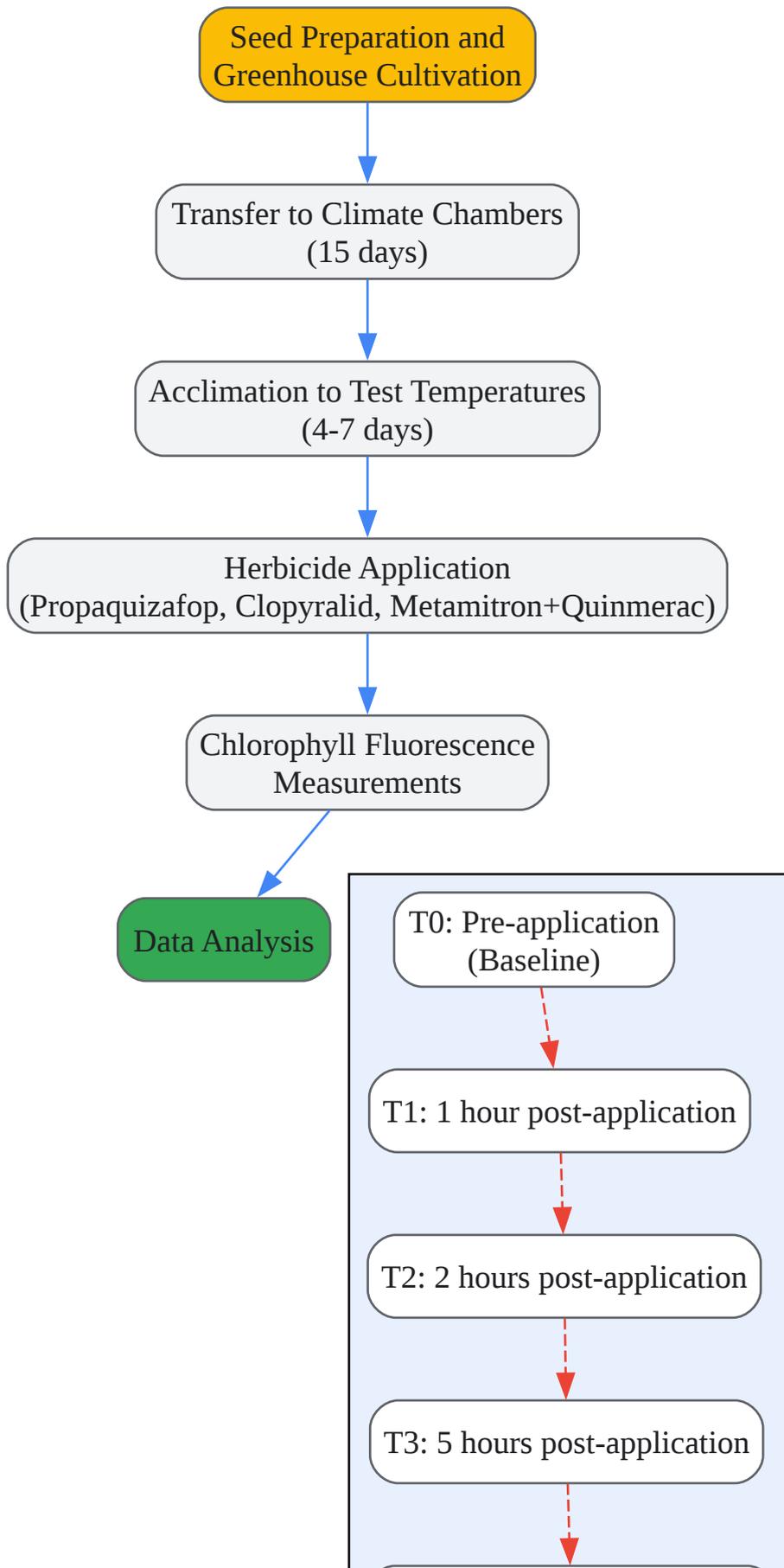
Parameter	Findings / Value	Experimental Details
Degradation (Half-life $T_{1/2}$ )	1.41 - 7.75 days (varies by soil)	Fastest in LF fluvo-aquic soil ( $T_{1/2}$ =1.41 d), slowest in BS ginseng soil ( $T_{1/2}$ =7.75 d). <b>Influencing Factors:</b> Temperature had the greatest influence on degradation rate, more than soil moisture or microorganisms [3].

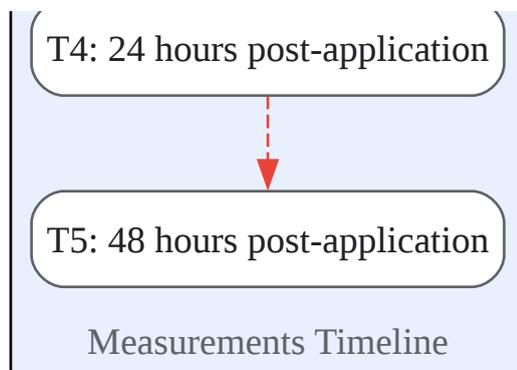
## Effects on Non-Target Plants

Research has evaluated the impact of **propaquizafop** on the primary photosynthetic processes of Musk mallow (*Malva moschata*), a non-target perennial plant often found in pastures [4].

- **Experimental Design:** The study investigated the effects of **propaquizafop** (PPQ) compared to other herbicides on plants cultivated at two temperatures (12°C and 18°C). Key photosynthetic parameters were measured before and up to 48 hours after application [4].
- **Key Findings:** The application of **propaquizafop (PPQ) did not induce any negative effects** on the functioning of Photosystem II (PSII) in *Malva moschata*. In contrast, another herbicide (Metamitron+Quinmerac) caused a temporary, reversible decrease in PSII efficiency [4].

The workflow below summarizes the experimental protocol for this study.





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*Experimental workflow for assessing herbicide impact on plant photosynthesis [4]*

## Analytical Methods for Residue Detection

Advanced multi-residue methods are essential for monitoring pesticide exposure in the environment. A 2025 study developed a simple, fast, and cost-effective method for quantifying up to 83 current-use pesticides (CUPs) in small samples of flowers, pollen, and individual bees [5].

- **Extraction:** The method uses acidified acetonitrile (2.5% formic acid) for extraction, with phase separation assisted by ammonium formate and a clean-up via freeze-out [5].
- **Detection and Analysis:** Analysis is performed using **High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-ESI-MS/MS)**. Pesticides are quantified via matrix-matched external calibration standards [5].
- **Method Performance:** The method was validated for very small sample sizes (e.g., 0.5 g flowers, 0.1 g pollen, 0.02 g single bees) with limits of quantification (LOQs) as low as 0.00025 mg/kg for flowers [5].

## Current Regulatory Status

The compound is currently under regulatory review in the European Union.

- The European Chemicals Agency (ECHA) has opened a commenting period on the harmonised classification and labelling (CLH) proposal for **propaquizafop**, which is open until **2 January 2026** [6].

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